Spectroscopic Characterization of (S)-4,5-Diaminopentanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(4S)-4,5-diaminopentanoic acid;dihydrochloride*
CAS No.:	*130338-27-1*
Cat. No.:	*B6315130*

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Abstract

This technical guide provides a detailed analysis of the predicted spectroscopic data for (S)-4,5-diaminopentanoic acid, a chiral diamino acid of interest in pharmaceutical research and development. Due to the limited availability of experimental spectroscopic data in the public domain, this guide leverages high-quality computational prediction methods for ^{1}H Nuclear Magnetic Resonance (NMR), ^{13}C NMR, and Infrared (IR) spectroscopy. The predicted data is analyzed in depth, with assignments for all relevant signals and a discussion of expected spectral features. To provide a robust framework for interpretation, the predicted spectra are compared with experimental data from structurally analogous compounds. This guide is intended for researchers, scientists, and drug development professionals who may be working with this or related molecules, providing them with a foundational understanding of its spectroscopic properties and the methodologies for its characterization.

Introduction

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(S)-4,5-diaminopentanoic acid is a non-proteinogenic amino acid that possesses two primary amine functionalities and a carboxylic acid group. Its unique structural features, including its stereochemistry and the presence of multiple functional groups, make it a valuable building block in the synthesis of novel pharmaceutical agents and peptidomimetics. The precise characterization of such molecules is paramount for ensuring their purity, confirming their structure, and understanding their chemical behavior.

Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are fundamental tools for the structural elucidation of organic molecules. However, to date, a comprehensive public repository of experimental spectroscopic data for (S)-4,5-diaminopentanoic acid is not available. This guide addresses this gap by presenting a thorough analysis based on state-of-the-art spectroscopic prediction algorithms.

A Note on Scientific Integrity: It is crucial to emphasize that the data presented herein are computationally predicted and have not been experimentally verified. While the prediction methods employed are highly reliable, experimental validation is the gold standard. This guide should, therefore, be used as a reference for what to expect during experimental characterization and as a tool to aid in the interpretation of experimentally acquired spectra.

Molecular Structure and Atom Numbering

For clarity in the assignment of spectroscopic signals, the atoms of (S)-4,5-diaminopentanoic acid are numbered as illustrated in the diagram below.

Figure 1: Molecular structure of (S)-4,5-diaminopentanoic acid with atom numbering for spectroscopic assignments.

Predicted ^{1}H NMR Spectroscopy

Proton NMR (^{1}H NMR) spectroscopy provides information about the chemical environment of hydrogen atoms in a molecule. The predicted ^{1}H NMR spectrum of (S)-4,5-diaminopentanoic acid is expected to show distinct signals for the protons on the carbon backbone and those of the amine and carboxylic acid groups.

Table 1: Predicted ^{1}H NMR Chemical Shifts and Splitting Patterns for (S)-4,5-diaminopentanoic acid

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Atom	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Coupling Constant (J, Hz)
H2	~2.3 - 2.5	Triplet	~7.5
H3	~1.7 - 1.9	Multiplet	-
H4	~3.0 - 3.2	Multiplet	-
H5	~2.8 - 3.0	Multiplet	-
NH_2 (at C4)	Broad singlet	-	-
NH_2 (at C5)	Broad singlet	-	-
OH (Carboxylic Acid)	Broad singlet	-	-

Interpretation and Rationale:

- H2 Protons: These protons are adjacent to the electron-withdrawing carboxylic acid group, which deshields them, causing them to resonate at a relatively downfield chemical shift (~2.3-2.5 ppm). They are coupled to the two protons on C3, which would result in a triplet.
- H3 Protons: The protons on C3 are expected to appear as a multiplet in the aliphatic region (~1.7-1.9 ppm) due to coupling with the protons on both C2 and C4.
- H4 Proton: This proton is attached to a carbon bearing an amino group, which is an electron-withdrawing group, thus it is expected to be shifted downfield compared to the H3 protons (~3.0-3.2 ppm). It will be a complex multiplet due to coupling with the protons on C3 and C5.
- H5 Protons: These protons are adjacent to an amino group and are expected to resonate at a downfield position (~2.8-3.0 ppm). They will be split by the proton on C4, likely resulting in a doublet of doublets or a more complex multiplet.
- Amine (NH_2) and Carboxyl (OH) Protons: The chemical shifts of these protons are highly dependent on the solvent, concentration, and temperature due to hydrogen bonding and exchange. They are typically observed as broad singlets and their signals may be exchangeable with D_2O.

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Predicted ^{13}C NMR Spectroscopy

Carbon-13 NMR (^{13}C NMR) spectroscopy provides information about the carbon skeleton of a molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for (S)-4,5-diaminopentanoic acid

Atom	Predicted Chemical Shift (δ, ppm)
C1 (C=O)	~175 - 180
C2	~35 - 40
C3	~25 - 30
C4	~50 - 55
C5	~40 - 45

Interpretation and Rationale:

- C1 (Carbonyl Carbon): The carbonyl carbon of the carboxylic acid is the most deshielded carbon and will appear at the lowest field (~175-180 ppm).
- C4 and C5 (Carbons bonded to Nitrogen): The carbons directly attached to the electron-withdrawing nitrogen atoms (C4 and C5) are deshielded and will have chemical shifts in the range of ~40-55 ppm. C4, being a secondary carbon also attached to the carbon chain, is expected to be slightly more downfield than C5, a primary carbon.
- C2 and C3 (Aliphatic Carbons): These carbons will resonate in the typical aliphatic region. C2, being alpha to the carbonyl group, will be more deshielded (~35-40 ppm) than C3 (~25-30 ppm).

Predicted Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Predicted IR Absorption Bands for (S)-4,5-diaminopentanoic acid

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Functional Group	Predicted Absorption Range (cm^{-1})	Bond Vibration
O-H (Carboxylic Acid)	2500-3300 (broad)	O-H stretch
N-H (Amine)	3300-3500 (medium, broad)	N-H stretch
C-H (Aliphatic)	2850-2960 (medium to strong)	C-H stretch
C=O (Carboxylic Acid)	1700-1725 (strong)	C=O stretch
N-H (Amine)	1590-1650 (medium)	N-H bend
C-N	1000-1250 (medium)	C-N stretch

Interpretation and Rationale:

The IR spectrum of (S)-4,5-diaminopentanoic acid is expected to be characterized by the following key absorptions:

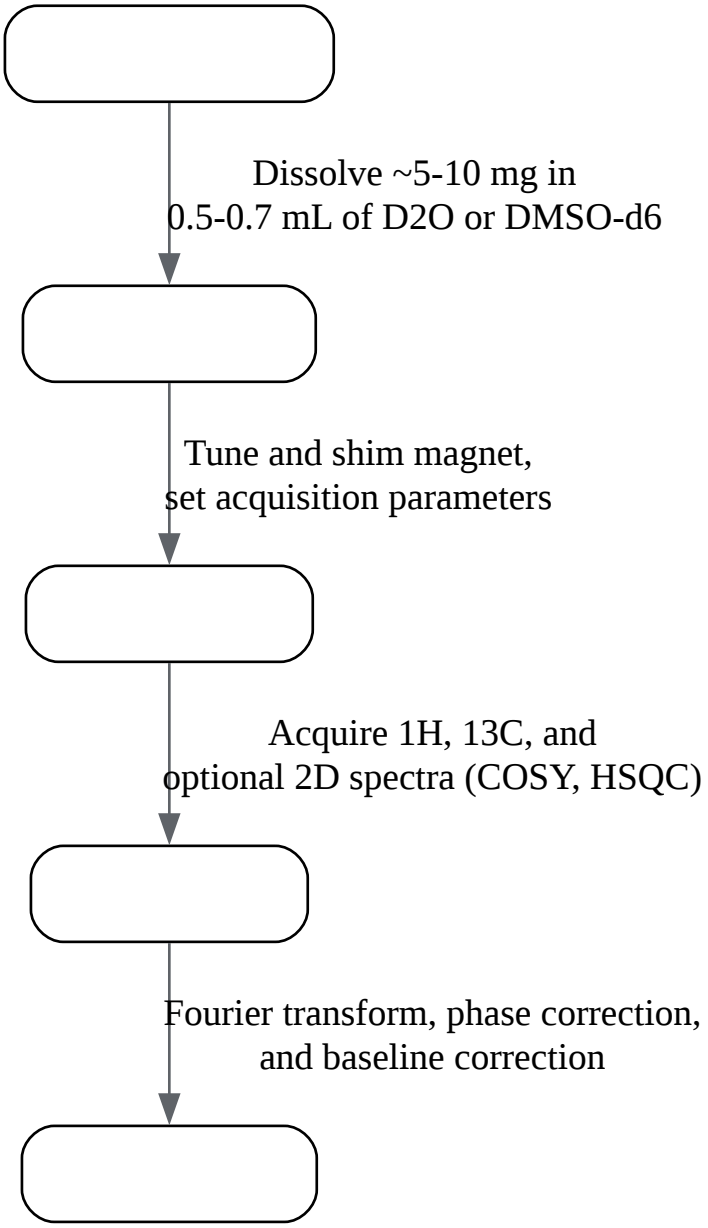
- A very broad absorption band in the region of 2500-3300 cm^{-1} is characteristic of the O-H stretching vibration of the carboxylic acid, which is broadened due to hydrogen bonding.
- In the same region, superimposed on the O-H band, will be the N-H stretching vibrations of the primary amine groups, typically appearing as one or two medium intensity, broad peaks around 3300-3500 cm^{-1}.
- A strong, sharp absorption band around 1700-1725 cm^{-1} is indicative of the C=O stretching vibration of the carboxylic acid.
- The N-H bending vibration of the primary amines will give rise to a medium intensity band in the 1590-1650 cm^{-1} region.
- The C-H stretching vibrations of the aliphatic backbone will be observed as medium to strong bands in the 2850-2960 cm^{-1} region.
- The C-N stretching vibrations are expected in the fingerprint region, typically between 1000-1250 cm^{-1}.

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Experimental Protocols

While experimental data is not currently available, the following are standard protocols for acquiring high-quality NMR and IR spectra for a compound such as (S)-4,5-diaminopentanoic acid.

NMR Spectroscopy Protocol



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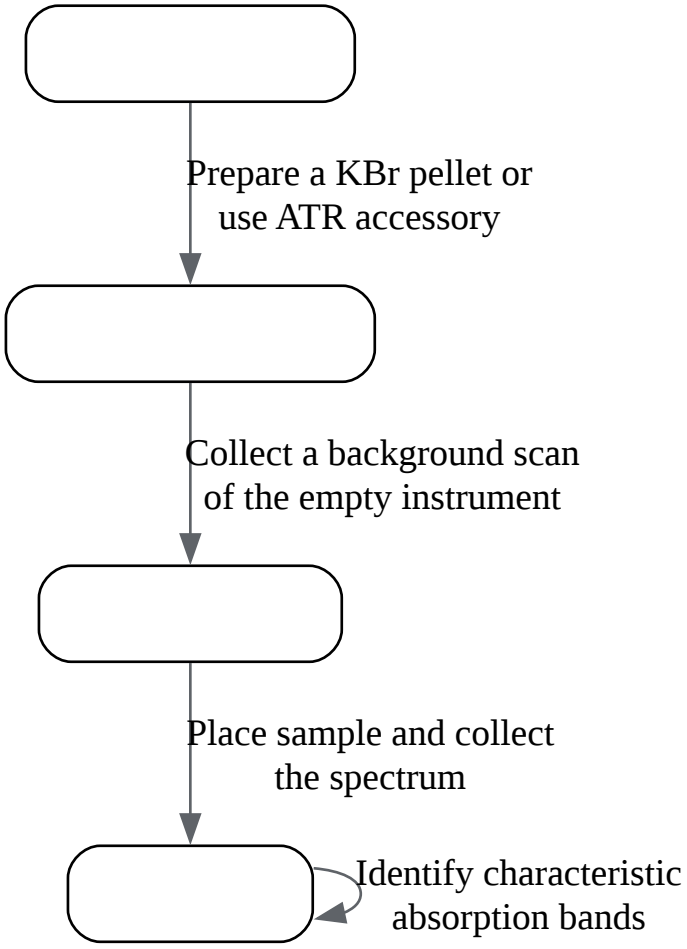
Figure 2: General workflow for NMR spectroscopic analysis.

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- Sample Preparation: Dissolve approximately 5-10 mg of (S)-4,5-diaminopentanoic acid in a suitable deuterated solvent (e.g., D_2O or DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical as it can affect the chemical shifts of exchangeable protons.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution and sensitivity.
- ^1H NMR Acquisition: Acquire a standard one-dimensional ^1H NMR spectrum. Key parameters to optimize include the number of scans, relaxation delay, and spectral width.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. A larger number of scans is typically required for ^{13}C due to its lower natural abundance and smaller gyromagnetic ratio.
- 2D NMR (Optional but Recommended): To aid in definitive structural assignment, acquire 2D NMR spectra such as COSY (Correlation Spectroscopy) to identify proton-proton couplings and HSQC (Heteronuclear Single Quantum Coherence) to correlate directly bonded protons and carbons.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak.

IR Spectroscopy Protocol

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Figure 3: General workflow for IR spectroscopic analysis.

- Sample Preparation: For a solid sample, the potassium bromide (KBr) pellet method is common. A small amount of the sample is finely ground with dry KBr and pressed into a thin, transparent disk. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, which requires minimal sample preparation.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Background Collection: First, a background spectrum of the empty sample compartment (or the clean ATR crystal) is recorded.
- Sample Measurement: The sample is then placed in the beam path, and the sample spectrum is recorded. The instrument software automatically subtracts the background

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spectrum to produce the final absorbance or transmittance spectrum.

- Data Analysis: The resulting spectrum is analyzed to identify the wavenumbers of the absorption bands, which are then correlated with the vibrational modes of the functional groups present in the molecule.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic characteristics of (S)-4,5-diaminopentanoic acid. The detailed analysis of the expected ^{1}H NMR, ^{13}C NMR, and IR spectra, along with the provided standard experimental protocols, serves as a valuable resource for scientists working on the synthesis, characterization, and application of this and related compounds. While computational predictions are a powerful tool in modern chemistry, it is the synergy between theoretical understanding and experimental verification that ultimately leads to robust scientific conclusions.

References

As this guide is based on predicted data and general spectroscopic principles, direct citations to experimental data for the target molecule are not possible. The following references provide foundational knowledge on NMR and IR spectroscopy and are authoritative sources for the principles discussed.

- Silverstein, R. M., Webster, F. X., Kiemle, D. J., & Bryce, D. L. (2014). Spectrometric Identification of Organic Compounds. John Wiley & Sons.
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy. Cengage Learning.
- Online NMR prediction tools such as NMRShiftDB2 and ChemDoodle Web Components.
- Infrared spectroscopy correlation tables available from various academic and commercial sources.

- To cite this document: BenchChem. [Spectroscopic Characterization of (S)-4,5-Diaminopentanoic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6315130/docs#spectroscopic-characterization-of-s-4-5-diaminopentanoic-acid-a-technical-guide]

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